

# 4-aminobenzoic acid structure and biosynthesis pathway

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## Compound Focus: 4-Aminobenzoic Acid

CAS No.: 150-13-0

Cat. No.: S518503

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## Chemical Structure & Properties

**4-Aminobenzoic acid** (PABA) is an organic compound with the formula  $\text{H}_2\text{NC}_6\text{H}_4\text{CO}_2\text{H}$ . It features a benzene ring substituted with an amino group ( $-\text{NH}_2$ ) and a carboxylic acid group ( $-\text{COOH}$ ) attached to opposite carbon atoms in the **para** (1,4) position [1].

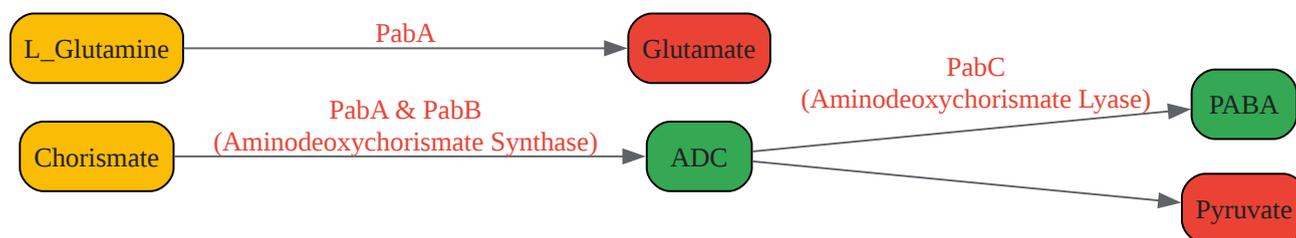
The table below summarizes its key chemical and physical properties for easy reference [1] [2] [3].

Property	Value / Description
Systematic Name	4-Aminobenzoic acid
Other Names	para-Aminobenzoic acid, PABA, Vitamin Bx [1] [3]
CAS Registry Number	150-13-0 [2] [3]
Molecular Formula	$\text{C}_7\text{H}_7\text{NO}_2$ [1] [2]
Molecular Weight	137.14 g/mol [2]
Melting Point	187 - 189 °C [1] [2]

Property	Value / Description
pKa Values	2.42 (amino group), 4.88 (carboxyl group) [1]
Appearance	White to grey crystalline solid [1]
Water Solubility	Slightly soluble (1 g/170 mL at 25°C) [1]

## Biosynthesis Pathways

PABA is produced from chorismate, a key intermediate from the shikimate pathway. The best-characterized route is a two-step pathway found in **bacteria, plants, and fungi** like *E. coli* and *Saccharomyces cerevisiae* [1] [4] [5].



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*The two-step enzymatic pathway for PABA biosynthesis from chorismate.*

- **Step 1: Formation of ADC** - The enzyme **aminodeoxychorismate synthase** (composed of subunits PabA and PabB) converts chorismate and L-glutamine to **4-amino-4-deoxychorismate (ADC)** and glutamate [4] [5] [6]. PabA provides glutaminase activity, supplying ammonia to PabB, which binds chorismate [6].
- **Step 2: Elimination of Pyruvate** - The enzyme **aminodeoxychorismate lyase (PabC)** then catalyzes the removal of a pyruvate moiety from ADC, resulting in the aromatization of the ring and the formation of PABA [4] [5].

Some **archaea**, such as *Methanococcus maripaludis*, utilize a distinct pathway. They generate PABA from **3-dehydroquinic acid (DHQ)**, a precursor to chorismate in the shikimate pathway, rather than from chorismate itself [5].

## Functional Roles & Pharmacological Significance

PABA's biological roles make it a significant target for drug development and scientific research.

- **Folate Biosynthesis:** PABA is a crucial intermediate in the *de novo* synthesis of folate (vitamin B9) in bacteria, plants, and fungi [1] [7]. Humans cannot synthesize folate and must acquire it from their diet, but the PABA-dependent pathway in pathogenic bacteria is a classic drug target. **Sulfonamide antibiotics** are structurally similar to PABA and competitively inhibit its conversion to folate, thereby halting bacterial growth [1].
- **Precursor for Other Metabolites:** In yeast, PABA serves as a precursor in the biosynthesis of **coenzyme Q** (ubiquinone), an essential component of the mitochondrial electron transport chain [8].
- **Medical and Commercial Uses:** Beyond its role as a metabolic precursor, PABA and its derivatives have direct applications.
  - The potassium salt is a prescribed drug for fibrotic skin disorders like Peyronie's disease [1].
  - It was historically a common UVB filter in sunscreens, though its use has declined due to concerns about allergies and skin discoloration [1].
  - Its simple structure serves as a building block for synthesizing various drugs, including the local anesthetic **benzocaine** [5].

## Key Experimental & Research Methodologies

Research into PABA's biosynthesis and function often relies on classical biochemical and genetic techniques.

**Table: Key Experimental Approaches in PABA Research**

Methodology	Application & Purpose	Key Findings from Literature
<b>Genetic Mutagenesis &amp; Complementation</b>	Identify genes essential for PABA synthesis by studying growth requirements of mutant strains.	Mutations in <i>pabA</i> , <i>pabB</i> , and <i>pabC</i> genes in <i>E. coli</i> created PABA auxotrophs, confirming the roles of these genes [9].

Methodology	Application & Purpose	Key Findings from Literature
<b>Enzyme Kinetics &amp; Characterization</b>	Purify individual enzymes to study their specific activity, kinetics, and cofactor requirements.	Purified PabA has no glutaminase activity alone; it forms a 1:1 complex with PabB for function. The PabA/PabB complex has a glutaminase $k_{cat}$ of $17 \text{ min}^{-1}$ [6].
<b>Isotopic Labeling &amp; Tracer Studies</b>	Track the incorporation of labeled precursors to elucidate metabolic pathways and intermediates.	A stable $^{13}\text{C}$ -isotope of PABA was prenylated in yeast, demonstrating its direct role in coenzyme Q biosynthesis [8].

## Conclusion and Research Outlook

The core structure and primary biosynthetic pathway of **4-aminobenzoic acid** are well-established, underpinning its critical role as a builder of essential biological molecules. Current research continues to explore its potential, including:

- **Neuropsychiatric Therapeutics:** Recent reviews highlight PABA's potential neuroprotective properties, including neurotransmitter modulation, anti-inflammatory, and antioxidant effects, though these mechanisms require further experimental validation [10].
- **Archaeal Metabolism:** The discovery of a non-canonical PABA pathway in archaea reveals evolutionary diversity in aromatic amino acid metabolism and expands our understanding of central metabolism across life forms [5].

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